

"Antitubercular agent-30" chemical structure and properties

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Compound of Interest

Compound Name: Antitubercular agent-30

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In-Depth Technical Guide: Antitubercular Agent-30

This technical guide provides a comprehensive overview of the chemical structure, properties, and in vitro evaluation of **Antitubercular agent-30**, a compound with demonstrated activity against Mycobacterium tuberculosis. This document is intended for researchers, scientists, and drug development professionals engaged in the discovery and development of novel antitubercular therapeutics.

Chemical Structure and Properties

Antitubercular agent-30 is a novel synthetic compound identified for its potential as an antibacterial agent. The chemical structure is presented below.

Chemical Structure:

Chemical structure of Antitubercular agent-30

Image Source: MedChemExpress

At present, detailed physicochemical properties such as melting point, boiling point, and solubility in various solvents have not been extensively published in the available literature. For research purposes, it is often supplied as a solid and may be dissolved in solvents like DMSO for in vitro assays.[1]



In Vitro Biological Activity

Antitubercular agent-30 has been evaluated for its inhibitory activity against Mycobacterium tuberculosis and its cytotoxic effect on mammalian cells. The key quantitative data from these assessments are summarized in the table below.

Parameter	Test Organism/Cell Line	Value	Reference
Minimum Inhibitory Concentration (MIC)	Mycobacterium tuberculosis	50 μg/mL	[1]
85% Lethal Dose (LD85)	Murine Macrophage Cells	~100 μg/mL	[1]

Experimental Protocols

The following sections detail generalized experimental methodologies for determining the Minimum Inhibitory Concentration (MIC) and cytotoxicity of a candidate antitubercular agent, based on standard practices in the field.

Determination of Minimum Inhibitory Concentration (MIC)

The MIC of an antitubercular agent is the lowest concentration that inhibits the visible growth of Mycobacterium tuberculosis. A common method for this determination is the broth microdilution assay.

Materials:

- Mycobacterium tuberculosis H37Rv strain
- Middlebrook 7H9 broth supplemented with OADC (oleic acid, albumin, dextrose, catalase)
- 96-well microtiter plates
- Antitubercular agent-30 stock solution (in DMSO)



- Sterile saline with Tween 80
- Alamar Blue or Resazurin reagent
- Incubator (37°C)

Procedure:

- Inoculum Preparation: A suspension of M. tuberculosis is prepared in sterile saline with Tween 80 and the turbidity is adjusted to a McFarland standard of 0.5. This suspension is then diluted to achieve a final inoculum concentration of approximately 5 x 10⁵ CFU/mL in the test wells.
- Serial Dilution: The test compound is serially diluted in Middlebrook 7H9 broth in the 96-well plate to achieve a range of concentrations to be tested.
- Inoculation: The prepared bacterial inoculum is added to each well containing the diluted compound. Control wells containing only the medium and inoculum (positive control) and only the medium (negative control) are included.
- Incubation: The microtiter plate is sealed and incubated at 37°C for 7-14 days.
- Reading Results: After incubation, a growth indicator such as Alamar Blue is added to each
 well. A color change from blue to pink indicates bacterial growth. The MIC is determined as
 the lowest concentration of the compound at which no color change is observed, indicating
 inhibition of bacterial growth.

Cytotoxicity Assay in Murine Macrophages

This assay evaluates the toxic effect of the compound on a mammalian cell line, providing an indication of its potential for host toxicity. The MTT assay is a widely used colorimetric method for assessing cell viability.

Materials:

Murine macrophage cell line (e.g., RAW 264.7)



- Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS) and antibiotics
- 96-well cell culture plates
- Antitubercular agent-30 stock solution (in DMSO)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization buffer (e.g., acidified isopropanol)
- Microplate reader

Procedure:

- Cell Seeding: Macrophage cells are seeded into a 96-well plate at a predetermined density and allowed to adhere overnight in a CO2 incubator (37°C, 5% CO2).
- Compound Treatment: The culture medium is replaced with fresh medium containing serial dilutions of the test compound. Control wells with vehicle (DMSO) and untreated cells are included.
- Incubation: The plate is incubated for a specified period (e.g., 24, 48, or 72 hours).
- MTT Addition: After the incubation period, MTT solution is added to each well and the plate is
 incubated for an additional 2-4 hours. During this time, viable cells with active mitochondria
 will reduce the yellow MTT to purple formazan crystals.
- Solubilization: The medium is removed, and a solubilization buffer is added to dissolve the formazan crystals.
- Absorbance Measurement: The absorbance of the solubilized formazan is measured using a
 microplate reader at a wavelength of approximately 570 nm. The cell viability is calculated as
 a percentage relative to the untreated control cells. The LD85 is the concentration of the
 compound that results in 85% cell death.

Visualizations

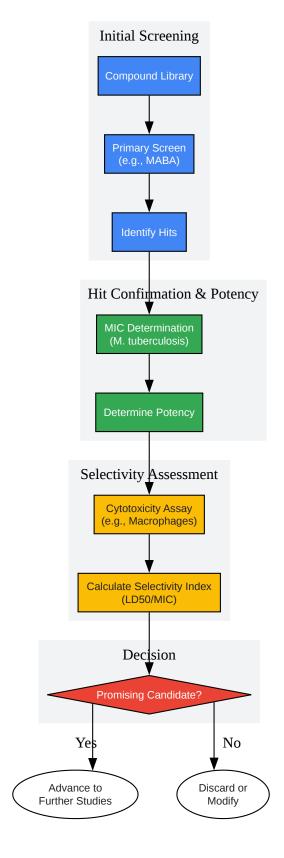




Experimental Workflow for In Vitro Evaluation

The following diagram illustrates a typical workflow for the initial in vitro screening and evaluation of a potential antitubercular agent.





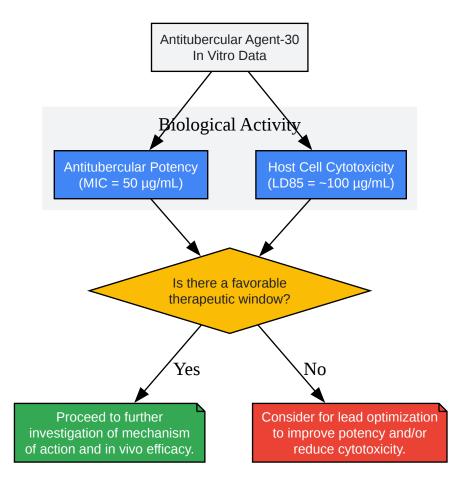
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Caption: General workflow for the in vitro screening of antitubercular compounds.



Logical Relationship in Candidate Selection

This diagram outlines the logical decision-making process based on the outcomes of the primary in vitro assays.



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Caption: Decision-making logic for advancing an antitubercular lead candidate.

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References

1. medchemexpress.com [medchemexpress.com]







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